

Application Notes and Protocols for CRT0066854: Long-Term Storage and Stability

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Compound of Interest

Compound Name: CRT0066854

Cat. No.: B3027924

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This document provides detailed guidelines and protocols for the long-term storage, handling, and stability assessment of **CRT0066854**, a potent and selective inhibitor of atypical Protein Kinase C (aPKC) isoforms ι and ζ , and Rho-associated kinase II (ROCK2)[1][2][3][4]. Adherence to these recommendations is crucial for ensuring the compound's integrity and obtaining reliable and reproducible experimental results.

Product Information

CRT0066854 is a small molecule inhibitor with the following chemical properties:

Property	Value	Reference
Chemical Name	(S)-3-phenyl-N1-(2-(pyridin-4-yl)-5,6,7,8-tetrahydrobenzo[2][5]thieno[2,3-d]pyrimidin-4-yl)propane-1,2-diamine	[6]
Molecular Formula	C ₂₄ H ₂₅ N ₅ S	[1][6]
Molecular Weight	415.56 g/mol	[2][6]
Appearance	Solid powder	[6]
Purity	≥98%	[1]
CAS Number	1438881-19-6	[1][5][6]

Recommended Long-Term Storage Conditions

Proper storage is essential to prevent degradation of **CRT0066854**. The following conditions are recommended based on supplier data sheets.

Solid Form

For optimal long-term stability, **CRT0066854** in its solid (powder) form should be stored under the following conditions:

Parameter	Recommendation	Rationale
Temperature	-20°C for long-term storage (months to years). 0-4°C for short-term storage (days to weeks).	Low temperatures minimize the rate of chemical degradation.
Atmosphere	Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) if possible.	Minimizes oxidation and hydrolysis from atmospheric moisture.
Light	Protect from light. Store in a dark vial or an amber-colored container.	Prevents photodegradation.
Moisture	Store in a desiccated environment.	The compound is susceptible to hydrolysis.

In Solution

Storing **CRT0066854** in solution for extended periods is generally not recommended[7]. If necessary, prepare stock solutions and store them as follows:

Parameter	Recommendation	Rationale
Solvent	Dimethyl sulfoxide (DMSO) is a commonly used solvent. [1] [2]	Provides good solubility.
Concentration	Prepare high-concentration stock solutions (e.g., 10 mM) to minimize the volume needed for experiments.	Reduces the impact of solvent impurities and surface adsorption.
Aliquoting	Dispense the stock solution into single-use aliquots.	Crucial to avoid repeated freeze-thaw cycles, which can lead to degradation and precipitation.
Temperature	-80°C for long-term storage (up to 6 months). -20°C for short-term storage (up to 1 month). [3] [5]	Ultra-low temperatures significantly slow down degradation in solution.
Container	Use tightly sealed, low-adsorption polypropylene vials.	Prevents solvent evaporation and loss of compound to container walls.

Summary of Storage Recommendations:

Form	Storage Condition	Duration
Solid	Dry, dark at -20°C	Months to years [6]
Solid	Dry, dark at 0 - 4°C	Days to weeks [6]
Solution (in DMSO)	Aliquoted, dark at -20°C	Up to 1 month [3] [5]
Solution (in DMSO)	Aliquoted, dark at -80°C	Up to 6 months [3] [5]

Protocol for Stability Assessment of Solid CRT0066854

This protocol outlines a general method for evaluating the long-term stability of **CRT0066854** powder under various conditions.

Objective: To determine the rate of degradation and identify potential degradation products of solid **CRT0066854** over time at different temperatures and humidity levels.

Materials:

- **CRT0066854** (solid powder)
- Analytical balance
- Temperature and humidity-controlled stability chambers
- Amber glass vials with screw caps
- HPLC-grade solvents (e.g., acetonitrile, water, DMSO)
- HPLC system with a UV detector
- LC-MS system for identification of degradation products
- Reference standard of **CRT0066854** (stored at -80°C)

Methodology:

- Sample Preparation:
 - Accurately weigh 1-2 mg of **CRT0066854** into multiple amber glass vials.
 - Prepare a sufficient number of vials to pull samples at each time point from each storage condition.
- Storage Conditions:
 - Place the vials in stability chambers set to the following conditions:
 - Long-Term: -20°C (control)

- Accelerated: 40°C / 75% Relative Humidity (RH)
- Intermediate: 25°C / 60% RH
- Photostability: 25°C with exposure to light (as per ICH Q1B guidelines)
- Time Points:
 - Pull samples for analysis at predetermined intervals (e.g., 0, 1, 3, 6, 12, and 24 months for long-term; 0, 1, 3, and 6 months for accelerated).
- Analytical Procedure:
 - At each time point, dissolve the contents of one vial in a known volume of DMSO to create a stock solution.
 - Further dilute the stock solution with an appropriate mobile phase to a final concentration suitable for HPLC analysis.
 - Analyze the sample by a validated reverse-phase HPLC method with UV detection to determine the purity of **CRT0066854**.
 - Analyze the sample by LC-MS to identify and characterize any new peaks corresponding to potential degradation products.
- Data Analysis:
 - Calculate the percentage of **CRT0066854** remaining at each time point relative to the initial time point (T=0).
 - Plot the percentage of remaining **CRT0066854** against time for each storage condition to determine the degradation kinetics.
 - Summarize the results in a table.

Protocol for Preparation and Handling of CRT0066854 Stock Solution

Objective: To provide a standardized procedure for preparing and handling DMSO stock solutions of **CRT0066854** to ensure concentration accuracy and stability.

Materials:

- **CRT0066854** (solid powder)
- Anhydrous, high-purity DMSO
- Sterile, low-adsorption polypropylene tubes
- Calibrated pipettes
- Vortex mixer and/or sonicator

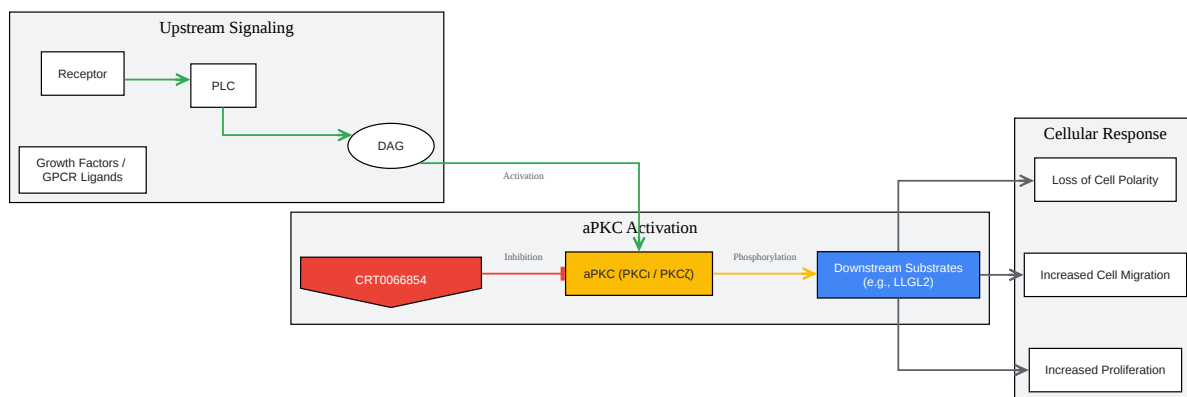
Procedure:

- Pre-use Equilibration: Before opening, allow the vial of solid **CRT0066854** to equilibrate to room temperature for at least 60 minutes. This prevents condensation of moisture onto the powder[7].
- Calculation: Calculate the required mass of **CRT0066854** and volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (415.56 g/mol)} / 1000$
- Dissolution:
 - Weigh the calculated amount of **CRT0066854** into a sterile polypropylene tube.
 - Add the calculated volume of anhydrous DMSO.
 - Cap the tube tightly and vortex thoroughly. Gentle warming (to 37°C) or brief sonication may be used to aid dissolution if necessary[3]. Visually inspect to ensure all solid has dissolved.
- Aliquoting and Storage:

- Immediately after dissolution, dispense the stock solution into single-use aliquots in sterile, tightly sealed polypropylene tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -80°C for long-term storage.
- Use of Aliquots:
 - When needed, retrieve a single aliquot from the freezer.
 - Thaw it completely at room temperature and vortex briefly before use.
 - Do not refreeze any unused portion of the thawed aliquot.

Visualizations

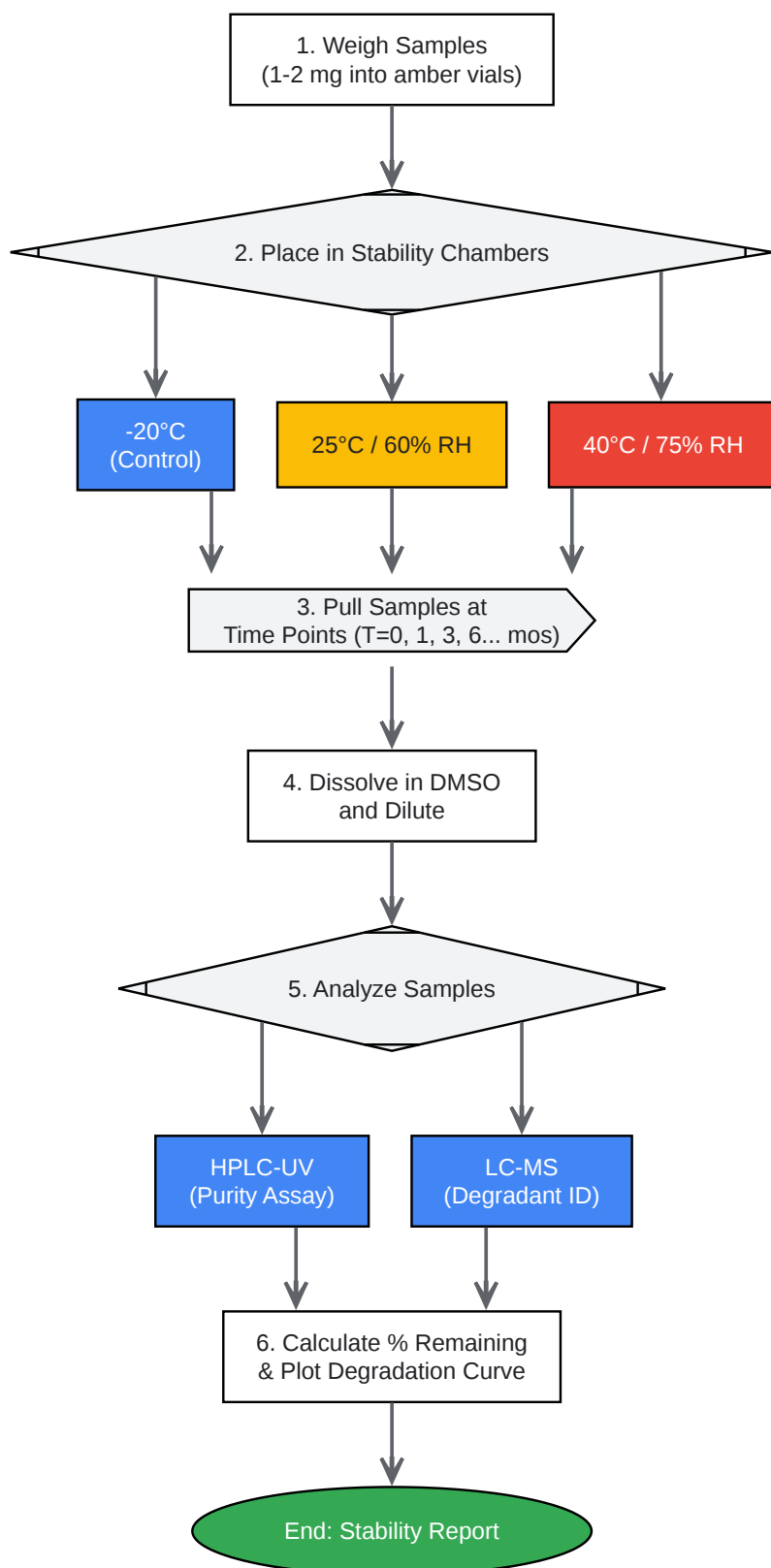
Signaling Pathway of CRT0066854 Inhibition



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Caption: **CRT0066854** inhibits aPKC, blocking downstream signaling.

Experimental Workflow for Stability Assessment



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